

Essential Safety and Operational Guide for 4-Bromo-3-methoxyaniline

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Compound of Interest

Compound Name: 4-Bromo-3-methoxyaniline

Cat. No.: B105682

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Bromo-3-methoxyaniline** (CAS No: 19056-40-7). Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

4-Bromo-3-methoxyaniline is classified with the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[1]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[2]
- Specific target organ toxicity (single exposure) (Category 3): May cause respiratory irritation.[2]

Signal Word: Warning[1][3]

Hazard Statements:

- H302: Harmful if swallowed.[1][3]
- H317: May cause an allergic skin reaction.[1][3]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles and/or Face Shield	Chemical splash goggles or safety glasses with side shields are required. A face shield may be necessary for splash hazards.[4]
Hands	Chemical-resistant gloves	Nitrile, neoprene, or butyl rubber gloves are recommended. Aromatic amines can be absorbed through the skin.[4]
Body	Flame-resistant lab coat	A flame-resistant lab coat worn over personal clothing that covers the legs is necessary to protect the skin from accidental spills.[4]
Respiratory	N95 Dust Mask or Respirator	All handling of the solid compound should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a dust mask (type N95 or equivalent) or a full-face respirator may be necessary.[3][4]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for the safe handling of **4-Bromo-3-methoxyaniline**.

1. Preparation and Engineering Controls:

- Conduct a thorough risk assessment for the planned experiment.

- Ensure a chemical fume hood is certified and functioning correctly.
- Verify that safety showers and eyewash stations are readily accessible.[\[4\]](#)
- Assemble all necessary equipment and reagents within the fume hood before introducing the compound.

2. Donning PPE:

- Put on all required PPE as detailed in the table above before entering the designated handling area.

3. Handling the Compound:

- Handle in a well-ventilated place.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)
- Weigh and transfer the solid compound carefully within the fume hood.
- If creating a solution, add the compound slowly to the solvent to prevent splashing.
- Keep all containers with **4-Bromo-3-methoxyaniline** tightly sealed when not in use.[\[1\]](#)
- Do not eat, drink, or smoke in the area where the chemical is handled.[\[2\]](#)[\[4\]](#)

4. Post-Handling:

- Decontaminate all surfaces within the fume hood that may have come into contact with the compound.
- Carefully remove PPE, avoiding contact with any potentially contaminated outer surfaces.
- Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[2\]](#)[\[4\]](#)

Emergency Procedures

Situation	First-Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [1] [2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if skin irritation or rash occurs. [1] [2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [1] [2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical help. [1] [2]
Spill	Evacuate personnel to safe areas. Avoid dust formation. Remove all sources of ignition. Collect and arrange for disposal in suitable, closed containers. [1]

Disposal Plan

Proper disposal of **4-Bromo-3-methoxyaniline** and its containers is crucial to prevent environmental contamination.

- Chemical Waste: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)[\[2\]](#)
- Contaminated Packaging: Containers can be triply rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[\[1\]](#)

Workflow for Safe Handling and Disposal

Caption: A logical workflow for the safe handling of **4-Bromo-3-methoxyaniline**.

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